

# Essential Safety and Logistics for Handling Acetamide-2,2,2-d3

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## Compound of Interest

Compound Name: Acetamide-2,2,2-d3

Cat. No.: B3044132

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **Acetamide-2,2,2-d3** in a laboratory setting. Following these procedures is critical for ensuring personnel safety and proper disposal of hazardous materials.

## I. Hazard Identification and Personal Protective Equipment (PPE)

**Acetamide-2,2,2-d3** is a deuterated form of acetamide and should be handled with the same precautions as its non-deuterated counterpart. It is classified as a substance that causes skin and serious eye irritation, and it is suspected of causing cancer[1].

Minimum Required PPE:

- **Eye Protection:** Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards are required. A face shield should be worn over safety glasses when there is a risk of splashing[1][2].
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling the material. Always wash and dry hands after removing gloves[1].

- **Body Protection:** An impervious laboratory coat or protective clothing is mandatory to prevent skin contact[1].
- **Respiratory Protection:** If there is a risk of inhaling dust, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used as a backup to engineering controls[1].

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **Acetamide-2,2,2-d3** and its non-deuterated form, Acetamide.

| Property              | Acetamide-2,2,2-d3                                                                                                | Acetamide                               |
|-----------------------|-------------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| Molecular Formula     | C <sub>2</sub> H <sub>2</sub> D <sub>3</sub> NO                                                                   | C <sub>2</sub> H <sub>5</sub> NO        |
| Molecular Weight      | 62.09 g/mol [3]                                                                                                   | 59.07 g/mol [1]                         |
| CAS Number            | 23724-60-9[1][3]                                                                                                  | 60-35-5[4][5][6]                        |
| Melting Point         | 78 - 80 °C (172 - 176 °F)[1]                                                                                      | 79 - 81 °C (174.2 - 177.8 °F)[5][6]     |
| Boiling Point         | 221 °C (430 °F)[1]                                                                                                | 221 °C (429.8 °F) @ 760 mmHg[5][6]      |
| GHS Hazard Statements | H315: Causes skin irritation[1]<br>H319: Causes serious eye irritation[1]<br>H351: Suspected of causing cancer[1] | H351: Suspected of causing cancer[4][5] |

## III. Operational Plan: Step-by-Step Handling Protocol

### 1. Engineering Controls:

- Always handle **Acetamide-2,2,2-d3** in a well-ventilated area.

- Use a laboratory fume hood or other mechanical exhaust system to minimize exposure[1].

## 2. Personal Protective Equipment (PPE) Donning:

- Before handling the substance, ensure all required PPE is worn correctly. For a detailed guide on PPE levels, refer to EPA guidelines[7].

## 3. Handling the Substance:

- Avoid contact with skin and eyes[1].
- Minimize the formation of dust and aerosols[1].
- Keep the container tightly closed when not in use.

## 4. Storage:

- Store at room temperature in a dry, well-ventilated place[1].
- Protect from moisture[1].
- Store locked up[4][5].
- Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents[1][8].

## 5. In Case of a Spill:

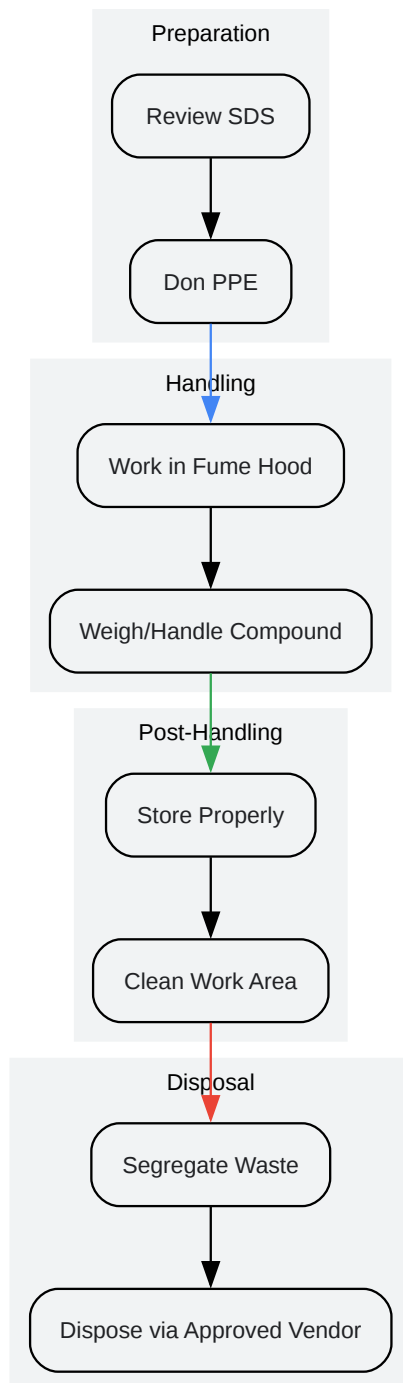
- Use personal protective equipment.
- Avoid dust formation.
- Pick up and arrange disposal without creating dust.
- Keep in suitable, closed containers for disposal[1].
- Ventilate the area and wash the spill site after material pickup is complete[9].

## IV. Disposal Plan

- Dispose of contents and container to an approved waste disposal plant[4][5].
- Waste material must be disposed of in accordance with national and local regulations[4].
- Do not let the product enter drains[1][4].
- Leave chemicals in their original containers and do not mix with other waste[4].

## V. Experimental Workflow Diagram

## Workflow for Handling Acetamide-2,2,2-d3

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Acetamide-2,2,2-d3**.

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